

Cupric Hydroxide: A Comprehensive Technical Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Cupric hydroxide

Cat. No.: B174182

[Get Quote](#)

This guide provides an in-depth exploration of **cupric hydroxide**, focusing on its essential chemical identifiers, detailed safety protocols, and handling procedures. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical data to ensure safe and effective laboratory use.

Core Identification and Properties

Cupric hydroxide, chemically designated as Copper(II) hydroxide with the formula $\text{Cu}(\text{OH})_2$, is a well-known inorganic compound. It typically appears as a pale greenish-blue or bluish-green solid.^[1] The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number.

CAS Number: 20427-59-2^[2]^[3]^[4]^[5]

This unique numerical identifier is crucial for unambiguous identification in procurement, safety data sheet (SDS) management, and regulatory compliance.

Key Physicochemical Properties:

Property	Value	Source
Molecular Formula	Cu(OH) ₂	[3][5]
Molar Mass	97.561 g/mol	[1]
Appearance	Blue or blue-green solid	[1]
Density	3.368 g/cm ³	[1]
Melting Point	Decomposes at 80 °C (176 °F; 353 K)	[1]
Solubility in water	Negligible	[1]

While its solubility in water is low, it is soluble in ammonium hydroxide.[1] It's important to note that some commercial forms sold as "stabilized" **cupric hydroxide** may be a mixture of copper(II) carbonate and hydroxide.[1]

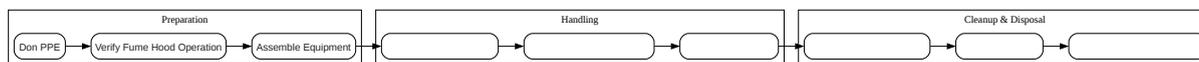
Hazard Identification and Safety Profile

A thorough understanding of the hazards associated with **cupric hydroxide** is paramount for safe handling in a laboratory setting. The following information is synthesized from various Safety Data Sheets (SDS).

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[6][7]
- Acute Toxicity, Inhalation (Category 3): Fatal if inhaled.[6][8]
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.[6][8]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life. [8]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1): Very toxic to aquatic life with long-lasting effects.[6][7]

Visualization of Key Hazards:



[Click to download full resolution via product page](#)

Caption: Step-by-step safe handling workflow for **cupric hydroxide**.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Protocol	Source
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention.	[8]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops.	[7][9]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[8][9]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Call a physician or poison control center immediately.	[6][8]

Stability and Reactivity

Cupric hydroxide is generally stable under normal storage conditions. [10] However, it is important to be aware of the following:

- Conditions to Avoid: Incompatible materials, excess heat, and dust generation. [10]*
Incompatible Materials: Strong acids.

- Hazardous Decomposition Products: Upon heating, it decomposes to form copper(II) oxide and water. [1]

References

- Sigma-Aldrich. (n.d.). Copper(II) hydroxide technical grade.
- GSM SDS. (2018). **Cupric Hydroxide** (CU1080) - Safety Data Sheet.
- Wikipedia. (n.d.). Copper(II) hydroxide. Retrieved from [Link]
- Santa Cruz Biotechnology. (n.d.). Copper(II) hydroxide.
- Tokyo Chemical Industry Co., Ltd. (n.d.). Copper(II) Hydroxide.
- ChemicalBook. (2025). **Cupric hydroxide** - Safety Data Sheet.
- Spectrum Chemical. (n.d.). **Cupric Hydroxide**, Technical.
- Spectrum Chemical. (2012). Material Safety Data Sheet - **Cupric Hydroxide**.
- Lab Alley. (2024). SAFETY DATA SHEET - Copper hydroxide.
- IND_COH40 WG. (2024). SAFETY DATA SHEET - COPPER HYDROXIDE 61.41% WG.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Copper(II) hydroxide - Wikipedia [en.wikipedia.org]
- 2. Copper(II) hydroxide technical grade 20427-59-2 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. Copper(II) Hydroxide | 20427-59-2 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. ag.fmc.com [ag.fmc.com]
- 8. media.laballey.com [media.laballey.com]
- 9. spectrumchemical.com [spectrumchemical.com]

- 10. sds.aquaphoenixsci.com [sds.aquaphoenixsci.com]
- To cite this document: BenchChem. [Cupric Hydroxide: A Comprehensive Technical Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174182#cupric-hydroxide-cas-number-and-safety-data-sheet-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com